

Pyridone 6 IC50 values JAK1 JAK2 JAK3 Tyk2

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Compound Focus: Pyridone 6

CAS No.: 457081-03-7

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Quantitative Profiling of Pyridone 6

The table below summarizes the half-maximal inhibitory concentration (IC50) values of **Pyridone 6**, demonstrating its potent and selective inhibition of the Janus kinase (JAK) family [1].

Target	IC ₅₀ Value	Notes
JAK2	1 nM	Potent inhibition [1].
TYK2	1 nM	Potent inhibition [1].
JAK3	5 nM	Potent inhibition [1].
JAK1	15 nM	Value specified for murine JAK1 [1].
Other Tyrosine Kinases	130 nM to >10 mM	Weaker affinities, indicating high selectivity [1].

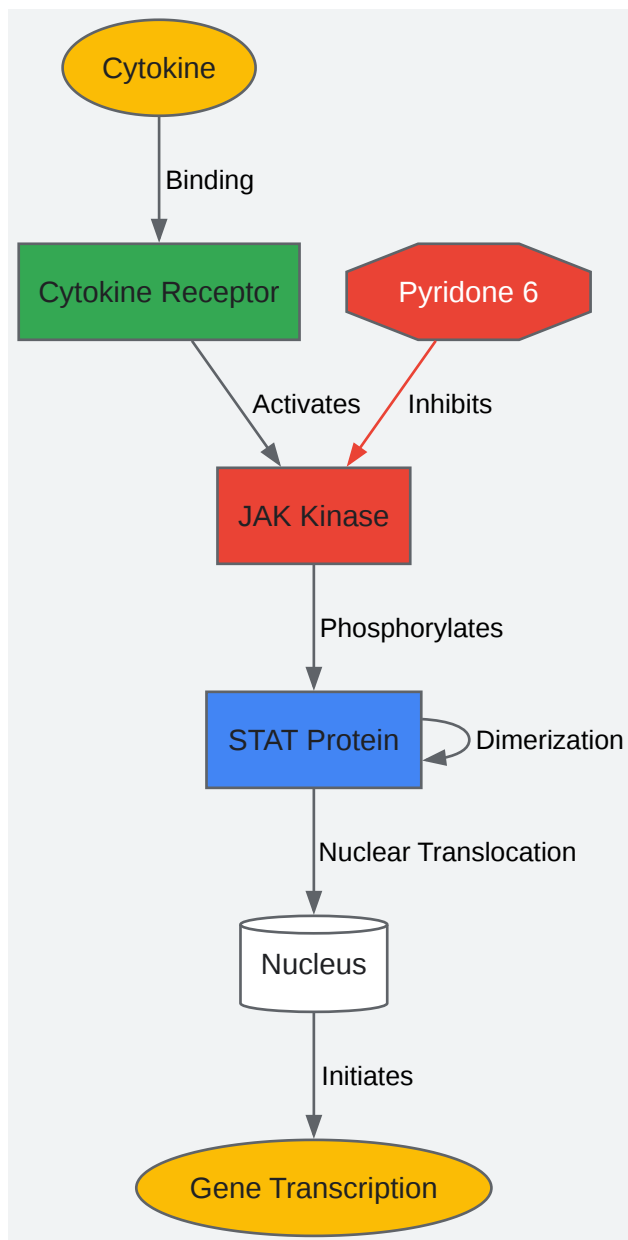
This profiling establishes **Pyridone 6** as a **pan-JAK inhibitor** with high potency against JAK2 and TYK2, and significantly weaker activity against a panel of other protein tyrosine kinases, confirming its selectivity for the JAK family [1].

Key Experimental Findings & Context

Cellular and In Vivo Efficacy

- **In Vitro Models:** **Pyridone 6** inhibited IL-2 driven proliferation of CTLL cells ($IC_{50} = 0.1 \mu M$) and IL-4 driven proliferation ($IC_{50} = 0.052 \mu M$). It also modulates T-helper cell development, reducing IFN- γ and IL-13 while enhancing IL-17 and IL-22 expression within a specific concentration range [1].
- **In Vivo Models:** In an atopic dermatitis (AD)-like model using NC/Nga mice, **Pyridone 6** delivered via polylactic acid with glycolic acid (PLGA) nanoparticles (P6-nano) strongly ameliorated disease symptoms, with efficacy comparable to betamethasone ointment [1].

The JAK-STAT Signaling Pathway **Pyridone 6** exerts its effects by inhibiting the JAK-STAT pathway. The following diagram illustrates the core mechanism of this pathway, which **Pyridone 6** targets.



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Pyridone 6 inhibits JAK kinases, blocking JAK-STAT pathway activation and gene transcription.

Experimental Protocol Overview

While the search results lack step-by-step methodologies for all experiments, they provide details on the core biochemical kinase assay used to determine the IC50 values [1].

Biochemical JAK Kinase Assay

- **Enzyme Preparation:** The kinase domains of human JAK1, JAK2, JAK3, and TYK2 were expressed in Sf21 insect cells using a baculovirus system and purified via affinity chromatography [1].
- **Assay Conditions:** The kinase reaction was performed using a homogeneous time-resolved fluorescence (HTRF) assay. The reaction mixture included the JAK enzyme, a peptide substrate, ATP (at a concentration of 1 mM), and the test compound (**Pyridone 6**) or a control in a solution containing DMSO [1].
- **IC50 Calculation:** The IC50 value was calculated as the compound concentration required to inhibit 50% of the fluorescent signal generated by the kinase reaction after a one-hour incubation period [1].

Key Considerations for Researchers

- **Research-Only Compound:** **Pyridone 6** is explicitly labeled "For research use only" and is not intended for diagnostic or therapeutic applications in patients [1].
- **Pathway Complexity:** The JAK-STAT pathway is involved in a wide array of critical biological functions, including hematopoiesis, immune balance, and tissue homeostasis [2]. Dysregulation of this pathway is implicated in immunodeficiency, autoimmune diseases, inflammatory conditions, and cancer [2] [3] [4].
- **Tool Compound Utility:** Given its potent and selective pan-JAK inhibitory profile, **Pyridone 6** serves as a valuable tool compound for probing JAK-STAT signaling biology in various cellular and animal models.

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References

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